

A Comparative Guide to Isobutyl Phenylacetate and Its Isomers in Fragrance Applications

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Compound of Interest

Compound Name: *Isobutyl phenylacetate*

Cat. No.: B089437

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This guide provides a detailed comparison of **isobutyl phenylacetate** and its structural isomers—n-butyl phenylacetate, sec-butyl phenylacetate, and tert-butyl phenylacetate—for fragrance applications. The information presented herein is intended to assist in the selection of fragrance components by providing available experimental data and standardized evaluation methodologies.

Introduction to Butyl Phenylacetate Isomers

Isobutyl phenylacetate and its isomers are esters of phenylacetic acid and the four isomers of butanol. These compounds share the same molecular formula ($C_{12}H_{16}O_2$) but differ in the branching of the butyl group. This structural variance significantly influences their olfactory characteristics and physical properties, making them distinct ingredients in the perfumer's palette.

Chemical Structures:

- n-Butyl Phenylacetate: The straight-chain isomer.
- **Isobutyl Phenylacetate**: Features a branched chain with a methyl group on the second carbon of the propyl chain.

- sec-Butyl Phenylacetate: The phenylacetate group is attached to a secondary carbon of the butyl chain.
- tert-Butyl Phenylacetate: The phenylacetate group is attached to a tertiary carbon of the butyl chain.

Comparative Performance Data

The following table summarizes the olfactory and physicochemical properties of **isobutyl phenylacetate** and its isomers. It is important to note that directly comparative, quantitative experimental data for all isomers from a single source is limited in publicly available literature. Therefore, some data points are representative values based on available information for similar compounds.

Property	Isobutyl Phenylacetate	n-Butyl Phenylacetate	sec-Butyl Phenylacetate	tert-Butyl Phenylacetate
CAS Number	102-13-6[1]	122-43-0[2]	25360-63-8	540-88-5
Fragrance Profile	Sweet, honey, cocoa, floral, fruity, waxy[1][3][4][5]	Sweet, floral, honey, fruity with hay-like and cocoa nuances[6]	Fruity, pleasant[5]	Woody, camphoraceous[7]
Odor Threshold	Data not available	Data not available for phenylacetate; n-butyl acetate has a threshold of 0.63 to 7.4 ppm[8]	Data not available	Data not available
Tenacity on Smelling Strip	Approximately 96 hours[3]	Approximately 2.08 hours[6]	Data not available	Data not available
Boiling Point (°C)	253[4]	258-260[9]	Data not available	97.8[4]
Vapor Pressure (mmHg @ 25°C)	~0.0133[10]	~0.011[9]	Data not available	42 @ 20°C[4]
Applications	Gourmand, oriental, and floral fragrances to add honey-cocoa notes[1]	Aromatic perfumes for cosmetics[6]	General fragrance use	Potential for woody top notes in fragrances[7]

Experimental Protocols

Accurate and reproducible evaluation of fragrance materials is critical. The following are detailed methodologies for key experiments.

Gas Chromatography-Olfactometry (GC-O)

GC-O is a technique that combines the separation capabilities of gas chromatography with the human nose as a detector to identify odor-active compounds in a sample.

Objective: To identify and characterize the individual odor components of each butyl phenylacetate isomer.

Methodology:

- Sample Preparation: Prepare dilute solutions of each isomer in a suitable solvent (e.g., ethanol) at a concentration appropriate for GC analysis (typically 1-10%).
- Instrumentation: A gas chromatograph equipped with a sniffing port and a mass spectrometer (MS) detector is used. The column effluent is split between the MS detector and the sniffing port.
- GC Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5 or DB-Wax).
 - Injector Temperature: 250°C.
 - Oven Temperature Program: Start at 50°C, hold for 2 minutes, then ramp up to 250°C at a rate of 10°C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate.
- Olfactometry: A trained sensory panelist sniffs the effluent from the sniffing port and records the retention time, odor descriptor, and intensity of each detected scent.
- Data Analysis: The data from the olfactometry is correlated with the peaks from the MS detector to identify the chemical compounds responsible for each odor.

Sensory Panel Analysis for Odor Threshold and Tenacity

Sensory panels are essential for determining how a fragrance is perceived by humans.

Objective: To determine the odor detection threshold and the tenacity (longevity) of each isomer on a substrate.

Methodology for Odor Threshold Determination (Based on ASTM E679-04):[\[11\]](#)

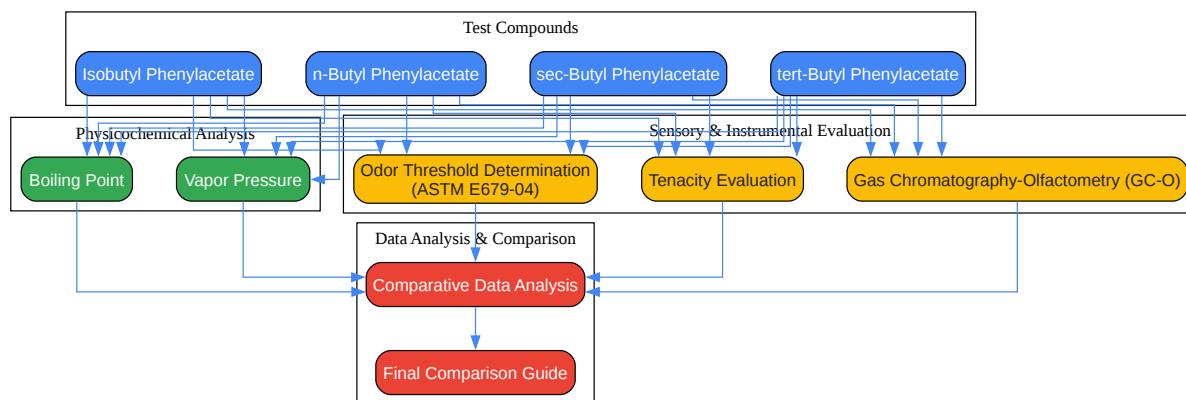
- Panel Selection: A panel of at least 15-20 trained assessors with normal olfactory acuity is selected.
- Sample Preparation: A series of ascending concentrations of each isomer is prepared in an odorless solvent (e.g., diethyl phthalate or ethanol).
- Procedure (Forced-Choice Ascending Concentration Series):
 - Assessors are presented with three samples in a triangular test format: two are blanks (solvent only), and one contains the fragrance material at a specific concentration.
 - The assessors are asked to identify the odd sample.
 - The concentration is gradually increased in steps until the assessor can reliably detect the difference.
- Data Analysis: The geometric mean of the last concentration missed and the first concentration correctly identified is taken as the individual's threshold. The group threshold is the geometric mean of the individual thresholds.

Methodology for Tenacity Evaluation:

- Substrate: Standard fragrance testing strips (blotters) are used.
- Sample Application: A standardized amount (e.g., 0.1 mL) of a 10% solution of each isomer in ethanol is applied to a blotter.
- Evaluation: Trained panelists evaluate the odor intensity of the blotters at specific time intervals (e.g., 0, 1, 4, 8, 24, 48, and 96 hours) in a controlled environment (20-22°C, 40-60% humidity).
- Data Analysis: The odor intensity is rated on a labeled magnitude scale (e.g., 0 = no odor, 5 = very strong odor). The tenacity is reported as the time at which the odor is no longer readily detectable.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for a comprehensive comparison of the fragrance performance of **isobutyl phenylacetate** and its isomers.



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Caption: Workflow for Comparative Fragrance Performance Analysis.

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